

Safe Disposal of 2-Ethoxyacetyl Chloride: A Step-by-Step Guide

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Compound of Interest

Compound Name: 2-ethoxyacetyl chloride

Cat. No.: B078073

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper disposal of reactive chemical waste is a critical component of laboratory safety and environmental responsibility. **2-Ethoxyacetyl chloride**, a flammable and corrosive acyl halide, requires careful handling and a specific protocol for its safe neutralization and disposal. This guide provides essential safety information, a detailed disposal procedure, and a clear visual workflow to ensure this compound is managed correctly.

Key Safety and Hazard Information

Before beginning any disposal procedure, it is crucial to be aware of the hazards associated with **2-ethoxyacetyl chloride**. This information is summarized from safety data sheets (SDS) to provide a quick reference.

Property	Data	Reference
GHS Hazard Statements	H226: Flammable liquid and vapor. H290: May be corrosive to metals. H314: Causes severe skin burns and eye damage. H332: Harmful if inhaled.	[1][2]
CAS Number	14077-58-8	[1][3]
UN Number	UN2920	[3]
Incompatible Materials	Strong bases, Amines, Oxidizing agents, Water	[3]
Storage Conditions	Store in a dry, cool, and well-ventilated place away from heat, sparks, and flame. Keep container tightly closed. Moisture sensitive.	[1][3]
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, eye protection/face protection. Use only outdoors or in a well-ventilated area, preferably a chemical fume hood.	[3]

Experimental Protocol: Neutralization and Disposal of 2-Ethoxyacetyl Chloride

This protocol details the hydrolysis of **2-ethoxyacetyl chloride** into less hazardous compounds: ethoxyacetic acid and hydrochloric acid. The resulting acidic solution is then neutralized before disposal. This procedure should be performed in a chemical fume hood.

Materials:

- **2-Ethoxyacetyl chloride** waste

- Crushed ice or an ice-water bath
- Stirring apparatus (magnetic stirrer and stir bar)
- Large beaker or flask (at least 10 times the volume of the **2-ethoxyacetyl chloride**)
- Dropping funnel or pipette
- Sodium hydroxide (NaOH) solution (e.g., 2.5 M) or sodium bicarbonate (NaHCO₃) solution
- pH paper or a pH meter

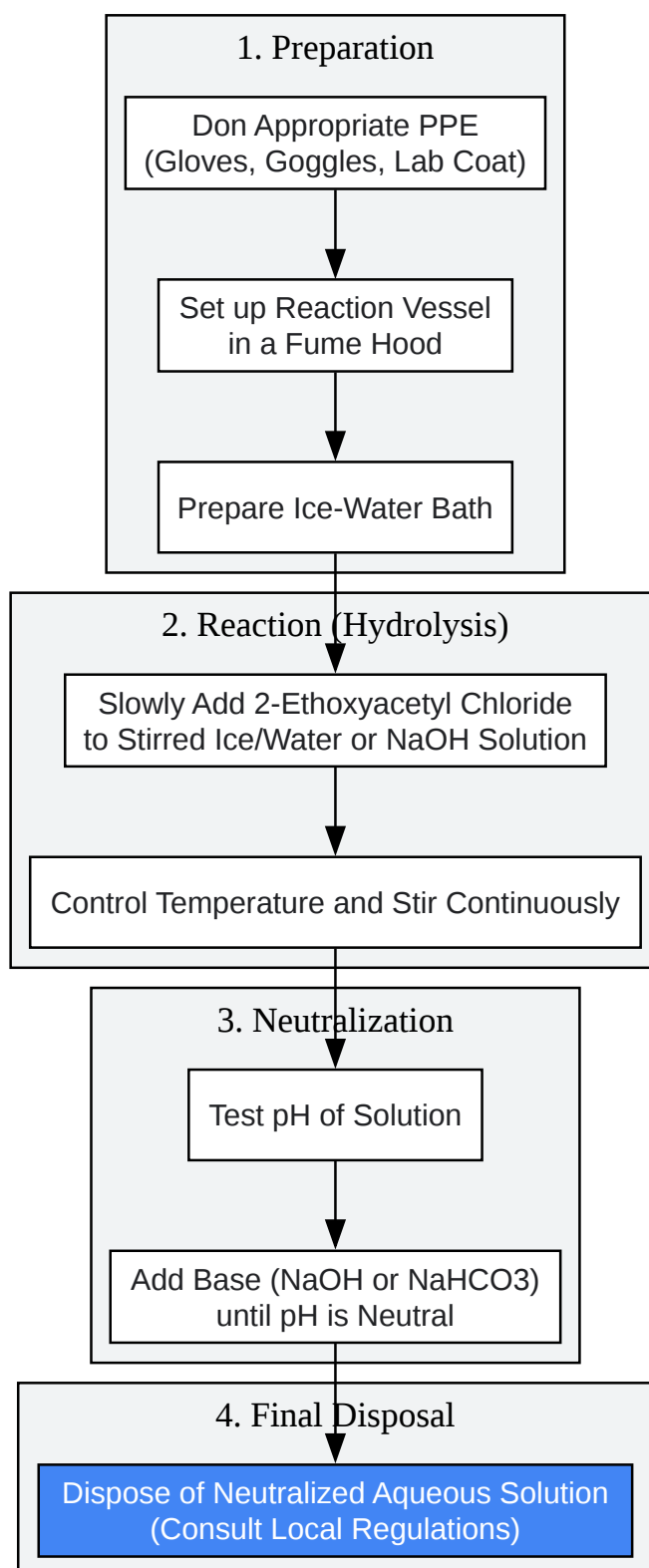
Procedure:

- Preparation:
 - Don the appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., butyl rubber), safety goggles, and a lab coat.
 - Set up the reaction vessel (beaker or flask) in a chemical fume hood.
 - Place the reaction vessel in an ice-water bath to control the temperature of the exothermic reaction.
- Hydrolysis:
 - Slowly and cautiously add the **2-ethoxyacetyl chloride** dropwise to a well-stirred vessel containing water or crushed ice.[4][5] The volume of water should be significantly larger than the volume of the acyl chloride. Acyl halides react vigorously with water.[6]
 - Alternatively, for a more controlled reaction, slowly add the **2-ethoxyacetyl chloride** to a stirred, cold solution of sodium hydroxide (2.5 M).[5] This will simultaneously hydrolyze and neutralize the compound.
 - Ensure the reaction mixture is continuously stirred to facilitate heat dissipation and prevent localized heating.
- Neutralization:

- After the addition is complete and the reaction has subsided, test the pH of the resulting solution. It will be acidic due to the formation of hydrochloric acid and ethoxyacetic acid.
- Slowly add a basic solution, such as sodium hydroxide or sodium bicarbonate, while stirring until the pH of the solution is neutral (approximately pH 7).^{[4][5]} Be cautious as the neutralization reaction is also exothermic.
- Disposal:
 - Once neutralized, the aqueous solution can typically be disposed of down the drain with copious amounts of water, in accordance with local regulations.^[5] Always consult your institution's specific guidelines for aqueous waste disposal.
 - The final solution should not contain any unreacted **2-ethoxyacetyl chloride**.

Disposal Workflow

The following diagram illustrates the logical steps for the safe disposal of **2-ethoxyacetyl chloride**.



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Figure 1. Workflow for the safe disposal of **2-ethoxyacetyl chloride**.

By adhering to this detailed procedure and understanding the associated hazards, laboratory professionals can ensure the safe and environmentally responsible disposal of **2-ethoxyacetyl chloride**. Always prioritize safety and consult institutional guidelines before handling and disposing of hazardous chemicals.

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